Application Note: 1,3-Dinitrobenzene-13C6 in Forensic Analysis

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Compound of Interest	
Compound Name:	*1,3-Dinitrobenzene-13C6*
CAS No.:	*201595-60-0*
Cat. No.:	*B1357199*

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Executive Summary

1,3-Dinitrobenzene (1,3-DNB) is a critical analyte in forensic investigations, serving as both a marker for explosive residues (impurities in TNT, breakdown products) and a target in clinical toxicology due to its neurotoxic and hematotoxic properties. The analysis of nitroaromatics is historically plagued by severe matrix effects, thermal instability, and ionization suppression.

This guide details the application of **1,3-Dinitrobenzene-13C6** (all six carbon atoms labeled with

) as a superior Internal Standard (IS) for Stable Isotope Dilution Assays (SIDA). Unlike deuterated analogs (

-DNB), the

analog eliminates deuterium exchange ("scrambling") and ensures perfect co-elution with the native analyte, providing the highest degree of normalization for matrix-induced signal suppression in LC-MS/MS and GC-MS workflows.

Technical Specifications & Mechanism

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The Reference Standard

Feature	Specification
Compound Name	1,3-Dinitrobenzene-
CAS Number	201595-60-0
Chemical Formula	
Molecular Weight	174.06 g/mol (Native: 168.11 g/mol)
Mass Shift	+6 Da
Isotopic Purity	99 atom %
Solubility	Methanol, Acetonitrile, Dichloromethane

Mechanism of Correction (SIDA)

In forensic mass spectrometry, the "perfect" internal standard must mirror the analyte's behavior through extraction, chromatography, and ionization.

- Chromatographic Co-elution: The

  analog has virtually identical retention times to native 1,3-DNB. Deuterated standards often elute slightly earlier (isotope effect), meaning they experience a different matrix environment at the exact moment of ionization.

- Ionization Normalization: Because the

  standard enters the source simultaneously with the analyte, any suppression (e.g., from phospholipids in plasma or humic acids in soil) affects both equally. The ratio of Area

  / Area

  remains constant, yielding accurate quantification.

Application I: Post-Blast Residue Analysis (GC-MS)

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Context: Analysis of soil and debris following an explosion. 1,3-DNB is often found as a manufacturing impurity in TNT or a degradation product. Challenge: Soil matrices are complex, containing humic substances that dirty the GC liner and source. Method: Gas Chromatography - Mass Spectrometry (GC-MS) with Negative Chemical Ionization (NCI).

Workflow Diagram



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Figure 1: Workflow for the extraction and analysis of 1,3-DNB from post-blast debris using Isotope Dilution GC-MS.

Detailed Protocol

Reagents:

- Acetonitrile (HPLC Grade)
- 1,3-Dinitrobenzene-

  (10

  g/mL in Acetonitrile)

Step-by-Step Procedure:

- Sample Prep: Weigh 5.0 g of homogenized soil/debris into a 40 mL amber vial.
- Internal Standard Addition: Add 50

  L of 1,3-DNB-

  working solution directly to the soil. Allow to equilibrate for 15 minutes.

  - Why? Equilibrating allows the IS to bind to the soil matrix similarly to the analyte, correcting for extraction efficiency.

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- Extraction: Add 10 mL of Acetonitrile. Sonicate in an ultrasonic bath for 18 hours (cooled) or shake vigorously for 4 hours.
- Filtration: Allow solids to settle. Filter supernatant through a 0.45

  m PTFE filter.
- GC-MS Parameters:
  - Inlet: Splitless, 250°C.
  - Column: DB-5MS or equivalent (30m x 0.25mm x 0.25

    m).
  - Carrier Gas: Helium, 1.0 mL/min constant flow.
  - Ionization: Negative Chemical Ionization (NCI) using Methane as reagent gas. NCI is 10-100x more sensitive for nitroaromatics than Electron Impact (EI).
- SIM Acquisition:
  - Analyte (Native): Monitor m/z 168 (M

).
  - Internal Standard (

    ): Monitor m/z 174 (M

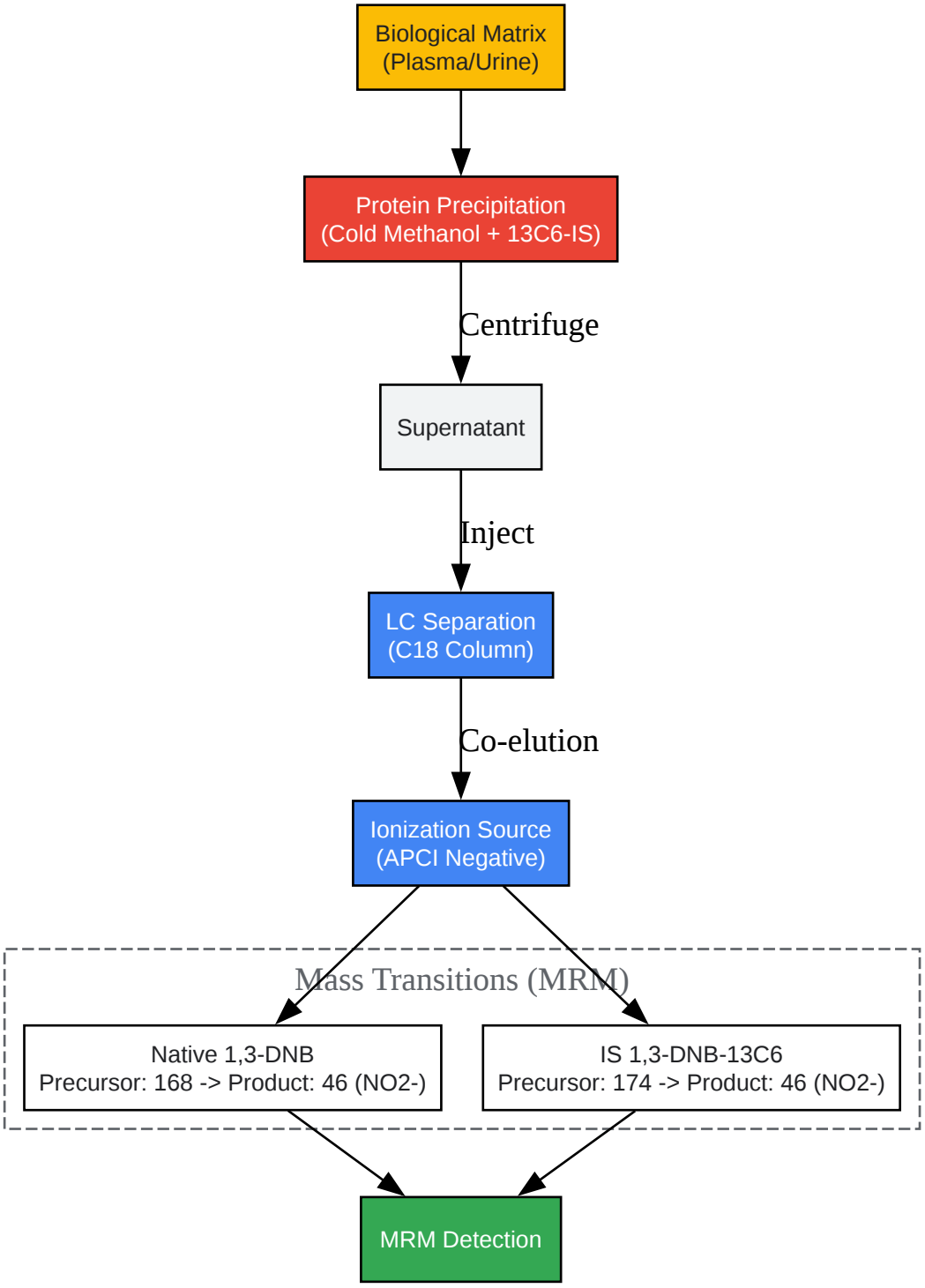
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Application II: Forensic Toxicology (LC-MS/MS)

Context: Determination of 1,3-DNB exposure in biological fluids (plasma/urine). Challenge: Low concentrations and high ion suppression from phospholipids in plasma. Method: LC-MS/MS (Triple Quadrupole) with APCI or ESI (Negative Mode).

Signaling & Detection Pathway

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Figure 2: LC-MS/MS workflow for toxicological analysis. Note that the Product Ion (NO2-) remains m/z 46 for both, as the nitrogen/oxygen atoms are unlabeled.

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Detailed Protocol

Reagents:

- Methanol (LC-MS Grade)[1]
- Ammonium Acetate (5 mM)
- 1,3-Dinitrobenzene-

  [2]

Step-by-Step Procedure:

- Sample Prep: Pipette 200

  L of plasma into a centrifuge tube.
- Spiking: Add 20

  L of IS working solution (100 ng/mL). Vortex.
- Precipitation: Add 600

  L of cold Methanol (-20°C). Vortex for 30 seconds to precipitate proteins.
- Centrifugation: Centrifuge at 10,000 x g for 10 minutes.
- Dilution: Transfer supernatant to an autosampler vial and dilute 1:1 with water (to match initial mobile phase).
- LC Conditions:
  - Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 2.1 x 50mm, 1.8

    m).
  - Mobile Phase A: 5 mM Ammonium Acetate in Water.
  - Mobile Phase B: Methanol.[1][3]

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- Gradient: 30% B to 90% B over 5 minutes.

- MS/MS Parameters (APCI Negative):
  - Nitroaromatics ionize efficiently via electron capture in APCI negative mode.
  - Source Temp: 350°C.

MRM Table:

Compound	Precursor Ion ( )	Product Ion ( )	Collision Energy (eV)	Dwell (ms)
1,3-DNB (Native)	168.0 [M]	46.0 [NO]	15	100
1,3-DNB (Native) Qual	168.0 [M]	122.0 [M-NO]	10	100
1,3-DNB- (IS)	174.0 [M]	46.0 [NO]	15	100

Note: The primary transition for the IS goes to m/z 46 because the NO2 group does not contain Carbon-13. The mass shift is only on the phenyl ring.

Validation & QA/QC

To ensure Trustworthiness and Scientific Integrity, the following validation steps are mandatory:

- Linearity: Construct a calibration curve (1 – 1000 ng/mL) with a fixed concentration of IS. The value must be .

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- Isotope Contribution Check: Inject a high concentration of Native 1,3-DNB (without IS) and monitor the IS channel (174 -> 46). There should be no signal (crosstalk). Conversely, inject pure IS and check the Native channel.
  - Why? Natural abundance of

    in the native molecule is ~1.1% per carbon. For C6, the M+6 contribution is negligible, making this IS superior to M+1 or M+2 analogs.
- Recovery: Compare the area of the IS in extracted samples vs. the area of the IS in a clean solvent standard. This calculates the Matrix Effect (ME).
  - .
  - Even if ME is 50% (suppression), the SIDA method remains accurate because the analyte is suppressed by the exact same percentage.

References

- U.S. Environmental Protection Agency. (2007). Method 8095: Explosives by Gas Chromatography.[4] SW-846.[4][5] [Link]
- U.S. Environmental Protection Agency. (2006). Method 8330B: Nitroaromatics, Nitramines, and Nitrate Esters by High Performance Liquid Chromatography (HPLC).[6] SW-846.[4][5] [Link][6]
- National Center for Biotechnology Information. (2023). PubChem Compound Summary for CID 7452, 1,3-Dinitrobenzene.[7] [Link]

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Sources

- 1. 1,3-dinitrobenzene [chemister.ru]

- 2. isotope.com [isotope.com]
- 3. ssi.shimadzu.com [ssi.shimadzu.com]
- 4. epa.gov [epa.gov]
- 5. ssi.shimadzu.com [ssi.shimadzu.com]
- 6. epa.gov [epa.gov]
- 7. 1,3-Dinitrobenzene - Wikipedia [en.wikipedia.org]

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